

Application Notes and Protocols: Elovl1-IN-2 for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Elovl1-IN-2

Cat. No.: B10831403

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Elovl1-IN-2**, a small molecule inhibitor of the Elongation of Very Long Chain Fatty Acids Protein 1 (ELOVL1), in cell culture experiments.

Introduction

Elovl1-IN-2 is an inhibitor of the ELOVL1 enzyme, which plays a crucial role in the synthesis of very-long-chain fatty acids (VLCFAs)[1][2]. ELOVL1 is the rate-limiting enzyme that catalyzes the first of four reactions in the fatty acid elongation cycle, specifically adding two carbons to the acyl chain of long-chain and very-long-chain fatty acids[3][4]. This process is vital for the production of precursors for essential lipids like ceramides and sphingolipids[4]. Dysregulation of ELOVL1 activity has been associated with various diseases, making it a target of interest for therapeutic development.

Elovl1-IN-2 has been shown to have moderate potency in cellular assays, making it a useful tool for studying the biological functions of ELOVL1 and for screening potential therapeutic agents.

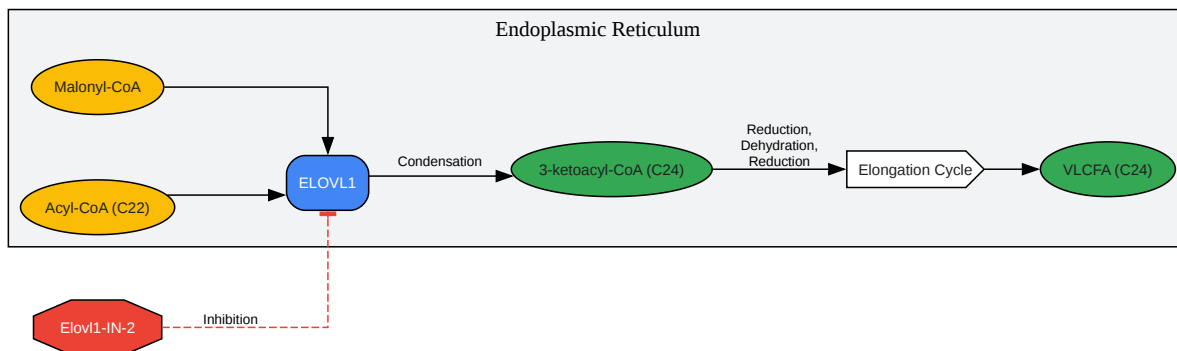
Data Presentation

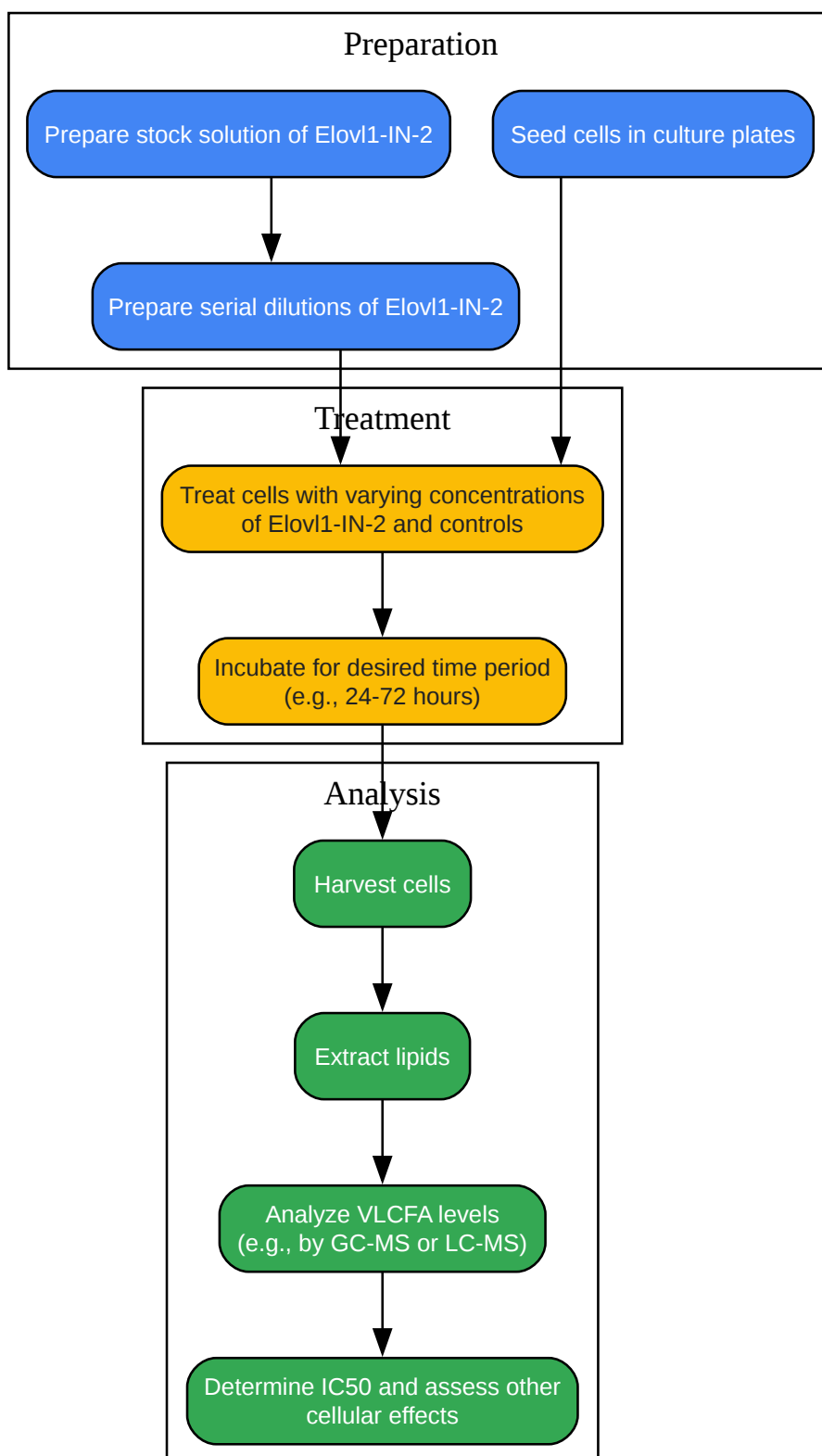
The following table summarizes the reported inhibitory concentrations of **Elovl1-IN-2**. This data is essential for determining the appropriate concentration range for your specific cell culture experiments.

Compound	Assay Type	Cell Line	Parameter Measured	IC50	Reference
Elov1-IN-2	Biochemical	-	ELOVL1 enzyme activity	21 μ M	
Elov1-IN-2	Cellular	HEK293	C26 fatty acid synthesis	6.7 μ M	

Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and a typical experimental workflow, the following diagrams are provided in Graphviz DOT language.





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